

PF-06422913 stability storage optimal conditions

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Compound Focus: PF-06422913

CAS No.: 1539296-46-2

Cat. No.: S539171

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PF-06422913: Basic Compound Information

The table below summarizes the key available information for **PF-06422913**.

Property	Description
Chemical Name	PF-06422913 [1]
Quality	≥98% (HPLC) [1]
Physical Form	White to beige powder [1]
Solubility	Soluble in DMSO (10 mg/mL, clear) [1]
Recommended Storage	Room temperature [1]
Biochemical/Physiological Role	Orally active, potent, and selective metabotropic glutamate receptor 5 (mGluR5) negative allosteric modulator [1]

Standard Stability Storage Conditions

Since specific stability data for **PF-06422913** is not available, the following table outlines the standard stability storage conditions as defined by ICH guidelines for pharmaceutical products. You can use these as a reference for designing your own stability studies [2].

Study Type	Standard Conditions	Typical Minimum Duration	Purpose & Application
Long-Term	25°C ± 2°C / 60% RH ± 5% RH	12 months to shelf-life	Simulates intended storage conditions to define shelf life [2].
Intermediate	30°C ± 2°C / 65% RH ± 5% RH	6 months	Bridges data between accelerated and long-term studies, often used for subtropical climates or if long-term results are borderline [2].
Accelerated	40°C ± 2°C / 75% RH ± 5% RH	6 months	Accelerates chemical degradation to predict potential stability issues and estimate shelf life [2].

For sensitive products, special storage conditions like **2-8°C (cold storage)**, **-20°C (freeze)**, or **-80°C (ultra-low)** may be required, along with protection from light [2].

Experimental Protocol for Stability Testing

Here is a general methodology you can adapt for conducting a stability study on **PF-06422913**:

- **Sample Preparation:**

- Prepare a representative batch of **PF-06422913**. The sample should be from a single, homogeneous lot.
- Place the powder into suitable, inert containers that are sealed to protect from moisture and light (e.g., glass vials with screw caps).

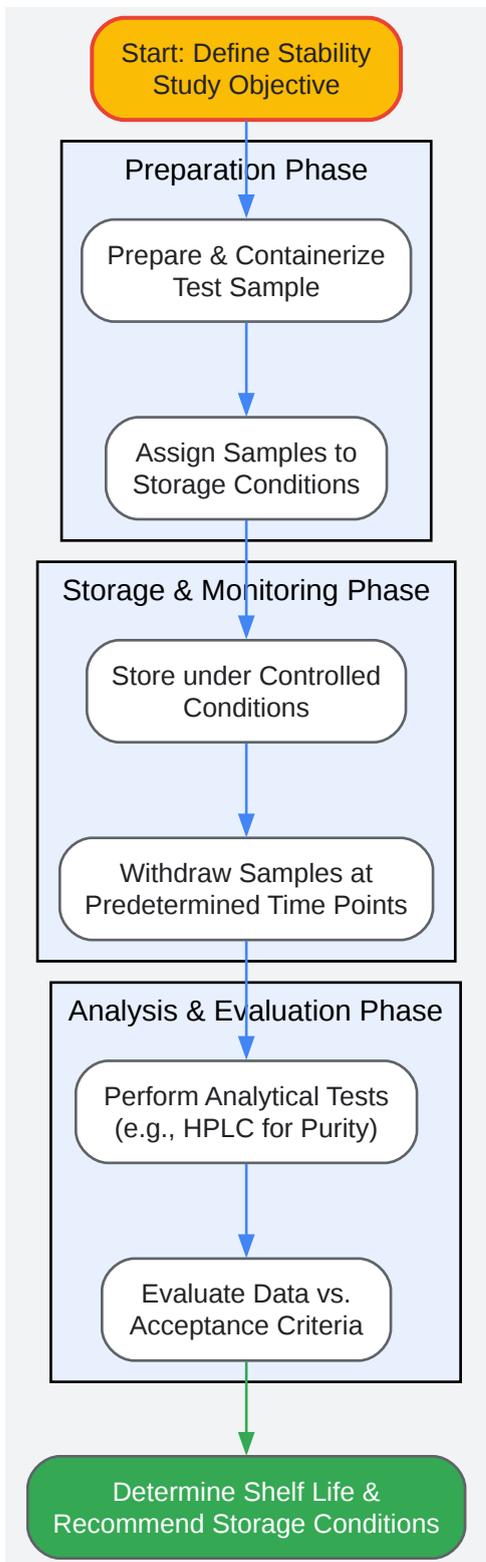
- **Storage and Sampling:**

- Place the containers in stability chambers programmed to the standard conditions listed above (Long-Term, Intermediate, Accelerated).

- Withdraw samples from the chambers at predetermined time points (e.g., 0, 1, 3, 6, 9, 12, 18, 24, and 36 months).
- **Analysis of Samples:**
 - Analyze the withdrawn samples using appropriate analytical methods to assess the following:
 - **Potency and Purity:** Use **HPLC** to quantify the concentration of the active compound and identify any degradation products [1].
 - **Physical Characteristics:** Check for changes in appearance (color, texture) and any signs of caking or crystallization.
 - **Other Tests:** Depending on the formulation, you may need to test for moisture content, pH (if in solution), or particle size.

Stability Study Workflow

The diagram below outlines the logical workflow for designing and conducting a stability study.



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Frequently Asked Questions

- **What is the recommended storage condition for a small sample of PF-06422913 for short-term lab use?** Based on the supplier's information, **PF-06422913** powder can be stored at **room temperature** for short-term handling [1]. For long-term storage, establishing the optimal condition through a stability study is necessary.
- **The specific stability data for PF-06422913 is not available. What should I do?**
 - **Contact the Supplier:** Reach out to the manufacturer (e.g., Sigma-Aldrich/Merck, the supplier in the search result) directly. They may have unpublished stability data or a Certificate of Analysis (COA) they can share [1].
 - **Conduct a Forced Degradation Study:** Expose the compound to stress conditions (e.g., heat, light, acid, base, oxidation) to identify likely degradation pathways and help you develop a stability-indicating HPLC method.
 - **Initiate Your Own Stability Study:** Follow the general protocol outlined above to generate your own data, which is the most definitive approach.
- **What is the most critical parameter to monitor in a stability study for a pure powder like PF-06422913?** For a pure active pharmaceutical ingredient (API) powder, the most critical parameters are typically **chemical stability (purity)** and **physical appearance**. Using **HPLC** to track the formation of degradation products against the main peak is essential [1].

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References

1. - PF = 98 HPLC 1539296-46-2 06422913 [sigmaaldrich.com]
2. In Pharma Industry | GMP Insiders Stability Storage Conditions [gmpinsiders.com]

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